

Essential Safety and Logistical Information for Handling Desflurane

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Compound of Interest

Compound Name: Desflurane

Cat. No.: B1195063

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This document provides crucial procedural guidance for the safe handling and disposal of **Desflurane**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is vital for minimizing exposure and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Desflurane**, a comprehensive approach to personal protection is necessary to prevent contact and inhalation. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.^[1]

- Eye and Face Protection: To prevent eye irritation from splashes or vapor, appropriate eye protection is mandatory.^[2]
 - Routine Use (e.g., vaporizer filling): Wear safety glasses.^{[3][4]}
 - Potential for Splashes: In manufacturing or laboratory settings where splashes are possible, use chemical splash goggles or a full-face shield.^[3]
- Hand Protection: Use chemical-resistant, impervious gloves to avoid skin contact. Materials such as latex or rubber are suitable. After removing gloves, always wash hands thoroughly.
- Skin and Body Protection: Protective clothing is required to prevent skin contact.
 - A standard work uniform or laboratory coat is typically sufficient.

- For tasks with a higher risk of exposure, additional garments such as sleevelets, aprons, or disposable suits should be used.
- Respiratory Protection: Respiratory protection is generally not required when engineering controls are effectively in place.
 - With Engineering Controls: A well-maintained local exhaust ventilation and/or an anesthetic gas scavenging system are the primary means of controlling airborne levels.
 - Without Sufficient Ventilation: If exposure levels may exceed regulatory limits, a respiratory protection program compliant with OSHA standards must be implemented. This may involve using NIOSH-approved cartridge respirators for organic vapors.
 - Spill Response: For cleaning up spills, appropriate respirators must be worn. In emergencies, a self-contained breathing apparatus (SCBA) may be necessary.

Occupational Exposure Limits

While OSHA has not established a specific Permissible Exposure Limit (PEL) for **Desflurane**, other organizations have provided recommendations for halogenated anesthetic gases. It is prudent to minimize all occupational exposures.

Organization	Guideline	Exposure Limit	Notes
NIOSH	Recommended Exposure Limit (REL)	2 ppm	Ceiling concentration over a sampling period not to exceed one hour.
NIOSH	Recommended Exposure Limit (REL)	0.5 ppm	When used in combination with nitrous oxide.
OSHA	Permissible Exposure Limit (PEL)	Not Established	Employers may be cited under the General Duty Clause if protective measures are not adequate.
ACGIH	Threshold Limit Value (TLV)	Not Established	Other halogenated anesthetics, like Enflurane, have a TLV of 75 ppm.

Procedural Guidance for Handling Desflurane

A systematic approach to handling **Desflurane**, from preparation to disposal, is critical for safety.

Pre-Operational Plan

- Training: Ensure all personnel are trained on the hazards of **Desflurane**, safe work practices, and emergency procedures.
- Review SDS: Before use, thoroughly review the Safety Data Sheet (SDS) for **Desflurane**.
- Ventilation Check: Confirm that engineering controls such as a chemical fume hood, local exhaust ventilation, or an anesthetic gas scavenging system are operational. All work should be performed with these controls in place.
- PPE Assembly: Gather all necessary PPE as specified above.

- **Spill Kit:** Ensure a spill kit with appropriate absorbent materials is readily accessible.

Operational Plan: Safe Handling

- **Work in Ventilated Area:** Always handle **Desflurane** in a well-ventilated location.
- **Dispensing:** When filling vaporizers or handling the liquid, do so carefully to avoid spills and splashing.
- **Avoid Inhalation and Contact:** Avoid breathing vapors and prevent any contact with skin and eyes.
- **Use Non-Sparking Tools:** To prevent ignition from electrostatic discharge, use non-sparking tools.
- **Keep Containers Closed:** Keep the **Desflurane** container tightly closed when not in use.

Post-Operational Plan

- **Decontamination:** Clean equipment and work surfaces with a suitable solvent or detergent after use.
- **Hand Washing:** After removing gloves, wash hands and any other exposed skin thoroughly.
- **Storage:** Store **Desflurane** in a tightly sealed container in a cool, dry, and well-ventilated area. The recommended storage temperature is between 15-30°C (59-86°F).

Spill and Disposal Plan

Prompt and correct response to spills is essential to mitigate exposure.

Spill Response

- **Restrict Access:** In the event of a spill, restrict access to the area to essential personnel wearing appropriate protective equipment.
- **Ventilate:** If it is safe to do so, increase ventilation in the spill area.
- **Absorb Spill:**

- For small spills, the liquid may evaporate quickly.
- For larger spills, use an absorbent material designed for organic chemicals, such as vermiculite or "spill pillows," to contain the liquid.
- **Collect Waste:** Carefully collect the absorbent material and any broken glass into a sealable glass or plastic container.

Disposal Plan

- **Labeling:** Clearly label the waste container with its contents.
- **Regulatory Compliance:** **Desflurane** may be considered a hazardous waste. All waste must be disposed of in accordance with applicable federal, state, and local regulations.
- **Waste Transfer:** Transfer the sealed container to a certified waste disposal contractor. Do not pour **Desflurane** down the drain.

Visual Workflow for Safe Handling of Desflurane dot

// Global relationship to disposal handle_location -> spill_response [style=dashed, color="#5F6368", constraint=false]; }

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